

# Ozarelix shipping condition room temperature

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## Compound Focus: Ozarelix

CAS No.: 295350-45-7

Cat. No.: S548652

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## Storage & Shipping Specifications

The table below summarizes the key storage and handling conditions for **Ozarelix** as provided by research chemical suppliers.

Specification	Details	Source / Catalog
CAS Number	295350-45-7	[1] [2]
Molecular Weight	1459.09 g/mol	[1] [2]
Long-Term Storage	-20°C or -80°C	[1] [2]
Shipping Condition	Room temperature (continental US)	[2]
Handling Note	Avoid freeze-thaw cycles	[1]

## Frequently Asked Questions

**Q1: Can Ozarelix be shipped to me at room temperature?** Yes, according to at least one supplier, **Ozarelix** is shipped at room temperature within the continental United States. However, upon receipt, it must be stored at the recommended long-term storage condition of -20°C or -80°C. [2]

**Q2: What should I do with the product immediately upon receipt?** Inspect the package and vial for any damage. You should then store it immediately in a freezer at either -20°C or -80°C, as per your laboratory's standard operating procedures for research peptides. [1] [2]

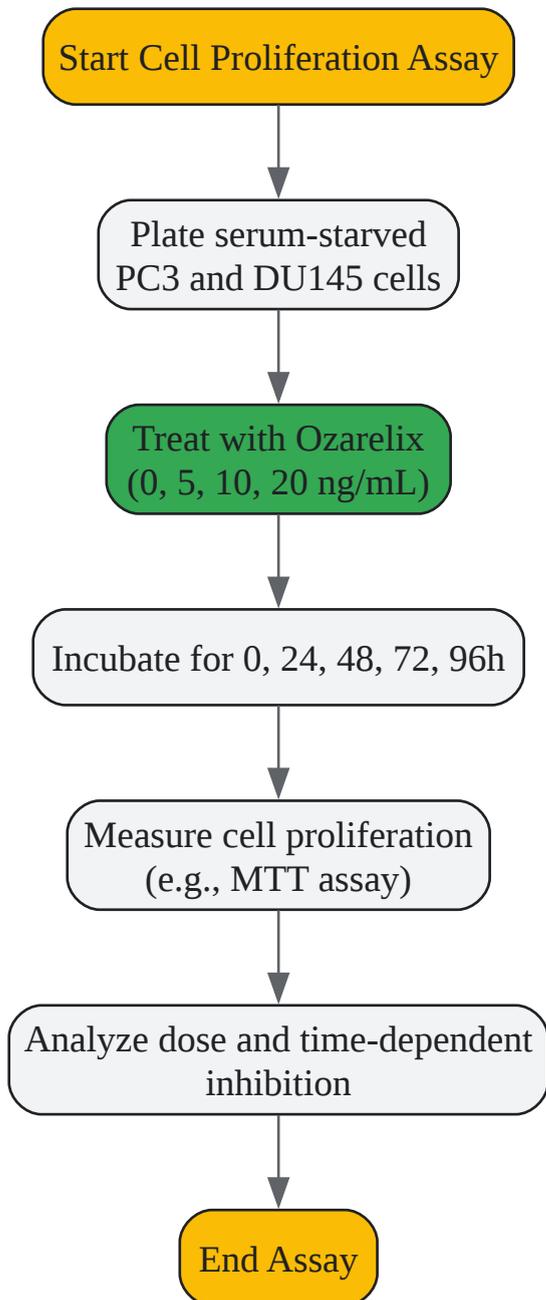
**Q3: How should I handle Ozarelix to maintain its stability?** The most critical practice is to **avoid repeated freeze-thaw cycles**. It is highly recommended to prepare single-use aliquots upon first thaw to preserve the product's stability and bioactivity for future experiments. [1]

## Experimental Protocols & Workflows

The following diagrams outline the key experimental workflows for handling **Ozarelix** and assessing its biological activity in cell-based assays, based on cited research.

### Protocol 1: Cell Proliferation Assay

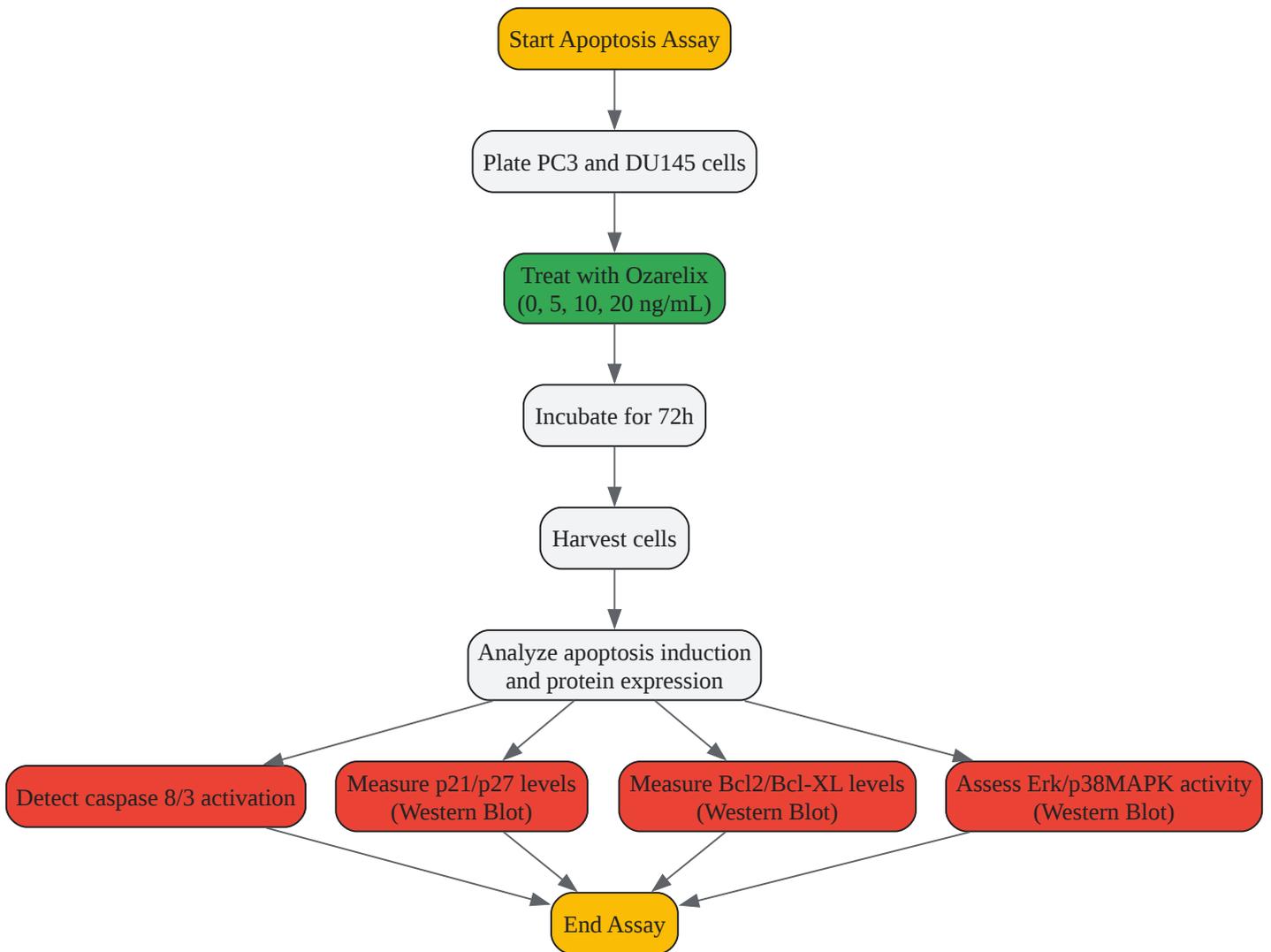
This workflow summarizes the method for evaluating the anti-proliferative effects of **Ozarelix** on cancer cell lines. [2]



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## Protocol 2: Apoptosis & Protein Expression Analysis

This diagram illustrates the procedure for investigating **Ozarelix**-induced apoptosis and related protein expression changes. [2]



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## Important Disclaimer on Temperature Excursions

The search results do not provide specific data on how long **Ozarelix** remains stable during an unplanned exposure to room temperature (a "temperature excursion"). One reviewed article highlights that stability profiles can vary significantly even between products with the same active ingredient, and **brand-specific data is essential**. [3]

- **General Best Practice:** For any temperature-sensitive research chemical, the most conservative approach is to consider a product compromised if it experiences an unvalidated temperature excursion.
- **Action Plan:** If a temperature excursion occurs, clearly label the vial and do not use it for critical experiments. You may need to contact the supplier for specific stability data or use a new batch for definitive research.

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## References

1. Ozarelix [[acetherapeutics.com](https://www.acetherapeutics.com)]
2. Ozarelix (D-63153) | GnRH antagonist [[medchemexpress.com](https://www.medchemexpress.com)]
3. Stability of Refrigerated Medications at Room Temperature [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

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